

Introduction to Renieramycins and Renierone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Renierone

Cat. No.: S14324570

Get Quote

Renieramycins are marine natural products belonging to the bis-tetrahydroisoquinolinequinone family of alkaloids [1]. They are isolated from marine sponges such as *Xestospongia* sp. and are recognized for their potent biological activities, particularly against cancer [2] [1].

While "**Renierone**" is not explicitly described in the search results, its name strongly suggests it is a structural analog or derivative within the renieramycin series. The core pentacyclic structure and the focus on C-5 and C-22 ester modifications in the literature provide a strong basis for understanding its potential characteristics and research value.

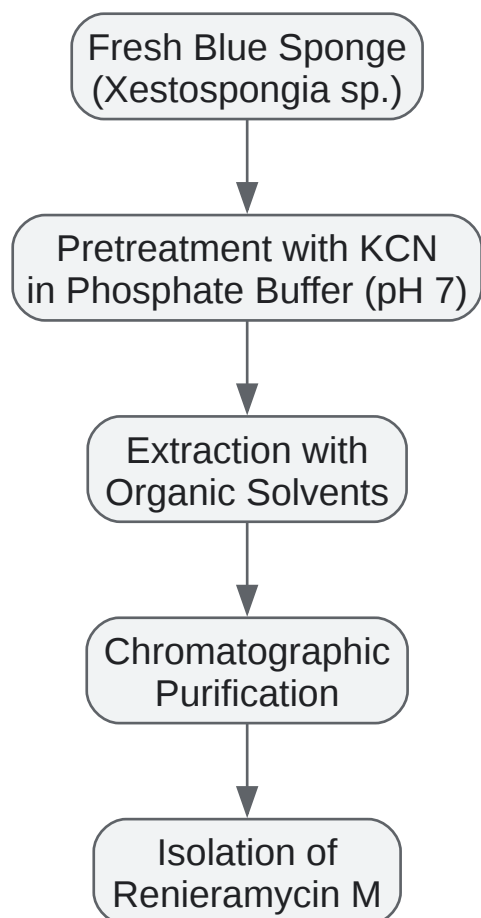
Core Chemical Structure and Properties

The shared core of renieramycins is a **pentacyclic bis-tetrahydroisoquinolinequinone** scaffold [1]. This complex structure is key to their function, as it allows them to act as **DNA minor groove alkylators**, specifically binding to the N2 position of guanine, which leads to DNA damage and apoptosis in cancer cells [2].

Key Modifiable Sites: The C-5 and C-22 positions on this core are often esterified with various side chains. Research shows that modifying these positions, particularly with nitrogen-containing groups, significantly enhances cytotoxic potency [1]. **Renierone** likely features a specific, naturally occurring ester at one of these positions.

Source and Isolation

Renieramycins are typically isolated from the Thai blue sponge (*Xestospongia* sp.), found in the Gulf of Thailand [2]. The standard isolation process involves several steps, as outlined below.



[Click to download full resolution via product page](#)

Figure 1: Workflow for the initial isolation of renieramycins from marine sponge source [2].

Biological Activity and Mechanism of Action

Renieramycins demonstrate potent cytotoxicity, making them promising candidates for anti-cancer drug development.

Cytotoxicity Against Non-Small-Cell Lung Cancer (NSCLC): The table below summarizes the potency (IC₅₀ values) of renieramycin M and several of its semi-synthetic derivatives against two metastatic NSCLC cell lines, H292 and H460 [2] [1].

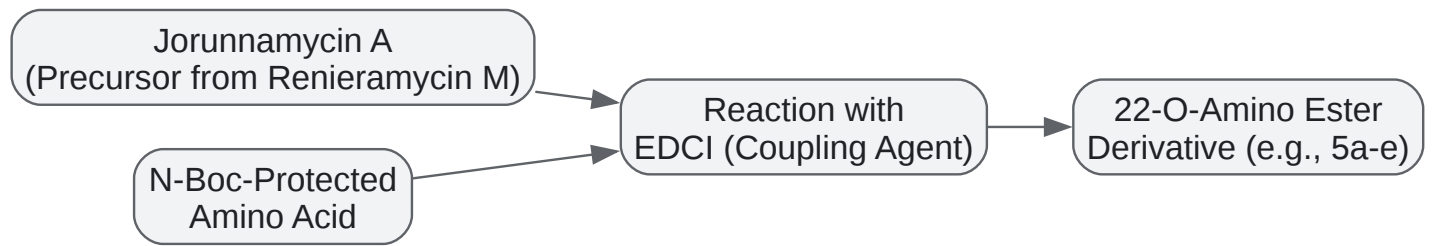
Compound	Description	IC ₅₀ (nM) in H292 cells	IC ₅₀ (nM) in H460 cells
Renieramycin M	Natural parent compound	24.56 [2]	~Equal to doxorubicin [1]
5a	22-O-(N-Boc-L-glycine) ester of Ren M	3.56 [2]	N/A
11	5-O-(4'-pyridinecarbonyl) Renieramycin T	35.27 ± 1.09 [1]	34.77 ± 2.19 [1]
Doxorubicin	Common chemotherapy drug	~100x less potent than 5a [2]	Used as a benchmark [1]

Mechanisms of Action: Research indicates that the anti-cancer effects of these compounds involve multiple pathways:

- **Induction of Apoptosis:** Triggering programmed cell death, often through the degradation of the Mcl-1 protein [1].
- **Inhibition of Metastasis:** Suppressing cancer cell migration and invasion [2] [1].
- **AKT Pathway Inhibition:** Some derivatives can inhibit key signaling pathways that promote cell survival [1].

Experimental Protocols for Derivatization

A common research goal is to semi-synthesize new derivatives to improve potency and reduce side effects. The following diagram and protocol describe the Steglich esterification, a key reaction for creating novel esters at the C-22 position of the renieramycin core [2].



Click to download full resolution via product page

Figure 2: Semi-synthesis workflow for creating 22-O-amino ester derivatives [2].

Detailed Protocol for C-22 Esterification [2]:

- **Starting Material:** Obtain jorunnamycin A from renieramycin M through a three-step process (hydrogenation, hydride reduction, and air oxidation).
- **Reaction Setup:** React jorunnamycin A with a chosen N-Boc-protected amino acid (e.g., N-Boc-I-glycine) under **Steglich esterification** conditions.
- **Coupling Agent:** Use **1-ethyl-3-(3-dimethylaminopropyl) carbodiimide (EDCI)** as the coupling reagent to facilitate ester bond formation.
- **Product Formation:** The reaction yields the desired 22-O-amino ester derivative, which can be purified and evaluated for cytotoxic activity.

Research Outlook and Conclusion

The ongoing research into renieramycins is focused on:

- **Structure-Activity Relationship (SAR) Studies:** Systematically modifying the core structure to identify the most potent and selective derivatives [2] [1].
- **Novel Synthesis Pathways:** Developing new methods, such as light-mediated intramolecular photoredox reactions, to create unique renieramycin-ecteinascidin hybrid molecules [1].
- **Target Identification:** Using computational methods like molecular docking and dynamics to better understand the molecular targets of these compounds, such as MAPK1 and MAPK3 proteins [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Light-Mediated Transformation of Renieramycins and ... [mdpi.com]
2. Semi-Syntheses of 22-O-Amino Ester and Hydroquinone 5 ... [mdpi.com]

To cite this document: Smolecule. [Introduction to Renieramycins and Renierone]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b14324570#what-is-renierone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com